

Physical and chemical characteristics of DL-3-phenyllactic Acid-d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DL-3-phenyllactic Acid-d3*

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A Comprehensive Technical Guide to DL-3-Phenyllactic Acid-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical characteristics of **DL-3-phenyllactic Acid-d3**. It includes key quantitative data, detailed experimental protocols, and visualizations of relevant biological pathways to support research and development activities.

Core Physical and Chemical Properties

DL-3-phenyllactic Acid-d3 is the deuterated form of DL-3-phenyllactic acid, a natural antimicrobial compound.^[1] The incorporation of deuterium isotopes makes it a valuable tool in metabolic research and as an internal standard in analytical studies.^[1]

Table 1: General and Physical Properties of DL-3-phenyllactic Acid-d3

Property	Value	Reference(s)
Chemical Formula	C ₉ H ₇ D ₃ O ₃	[2][3]
Molecular Weight	169.19 g/mol	[2][3]
CAS Number	490034-49-6	[2][3]
Unlabelled CAS Number	828-01-3	[2][4]
Appearance	White to off-white solid/crystalline powder	[4][5]
Melting Point	87 - 90°C	[3]
Boiling Point	~331.6°C at 760 mmHg (unlabelled)	[6]
Purity	>95% (HPLC)	[2]
Storage Temperature	-20°C	[2][4]

Table 2: Solubility of DL-3-phenyllactic Acid and its Deuterated Form

Solvent	Solubility (DL-3-phenyllactic Acid-d3)	Solubility (DL-3-phenyllactic Acid)	Reference(s)
DMSO	Slightly soluble	~3 mg/mL, 125 mg/mL (752.20 mM)	[3][4][7]
Methanol	Slightly soluble	Not specified	[3]
Dimethylformamide	Not specified	~12 mg/mL	[4]
Water	Not specified	33.33 mg/mL (200.57 mM) with sonication	[4]
PBS (pH 7.2)	Not specified	~0.2 mg/mL	[4]

Experimental Protocols

Synthesis of Deuterated 3-Phenyllactic Acid

A representative method for the synthesis of isotopically labeled 3-phenyllactic acid involves the diazotization of a deuterated phenylalanine precursor.[\[8\]](#)

Protocol:

- Dissolve 1 gram of D,L-phenyl-d5-alanine-2,3,3-d3 in 20 mL of 0.5 M sulfuric acid.
- Over a period of 5 minutes at room temperature, add 20 mL of a solution containing 1.2 grams of sodium nitrite.
- Stir the reaction mixture overnight.
- Extract the mixture with ethyl acetate.
- Wash the ethyl acetate phase three times with 1 M HCl.
- Evaporate the solvent.
- Recrystallize the product from acetone.
- Confirm the molecular weight using LC/MS.[\[8\]](#)

High-Performance Liquid Chromatography (HPLC) Analysis

A validated HPLC method for the enantiomeric resolution of DL-3-phenyllactic acid has been established.[\[9\]](#)[\[10\]](#)

Protocol:

- Column: Chiralcel OJ-H column (0.46 mm x 250 mm, 5 μ m)[\[9\]](#)[\[10\]](#)
- Mobile Phase: Hexane and isopropanol (90:10) containing 0.1% trifluoroacetic acid[\[9\]](#)[\[10\]](#)
- Flow Rate: 0.5 mL/min[\[9\]](#)[\[10\]](#)
- Column Temperature: 25°C[\[9\]](#)[\[10\]](#)

- Detection: UV at 261 nm[9][10]

Another method for general analysis is also available:

- Column: Astec® CHIROBIOTIC® R Chiral HPLC Column (25 cm x 4.6 mm, 5 µm)
- Mobile Phase: 0.1% ammonium acetate in methanol
- Flow Rate: 1 mL/min
- Column Temperature: 25°C
- Detection: UV at 230 nm

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

LC-MS/MS provides a sensitive method for the quantification of 3-phenyllactic acid.[2][11]

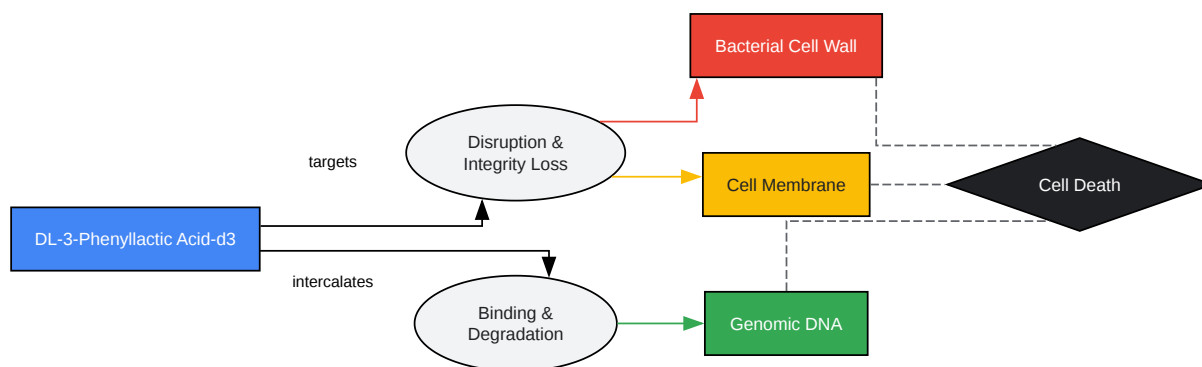
Protocol:

- LC System: Thermo Scientific Ultimate 3000 or equivalent[11]
- Column: Hypersil Gold C18 (100 x 2.1 mm, 1.9 µm)[11]
- Mobile Phase A: Water with 0.1% formic acid[11]
- Mobile Phase B: Methanol[11]
- Gradient: Start with 98% A for 2 min, change to 95% B over 13 min, hold for 3 min, then return to 98% A.[11]
- Flow Rate: 250 µL/min[11]
- Ionization: Electrospray ionization (ESI) in negative mode[2][11]

Biological Pathways and Mechanisms

Antimicrobial Mechanism of Action

3-Phenyllactic acid exhibits broad-spectrum antimicrobial activity by disrupting key cellular structures and processes in bacteria.[12] The mechanism involves the breakdown of the cell wall and membrane, leading to the leakage of intracellular components, and subsequent interaction with and degradation of genomic DNA.[12]

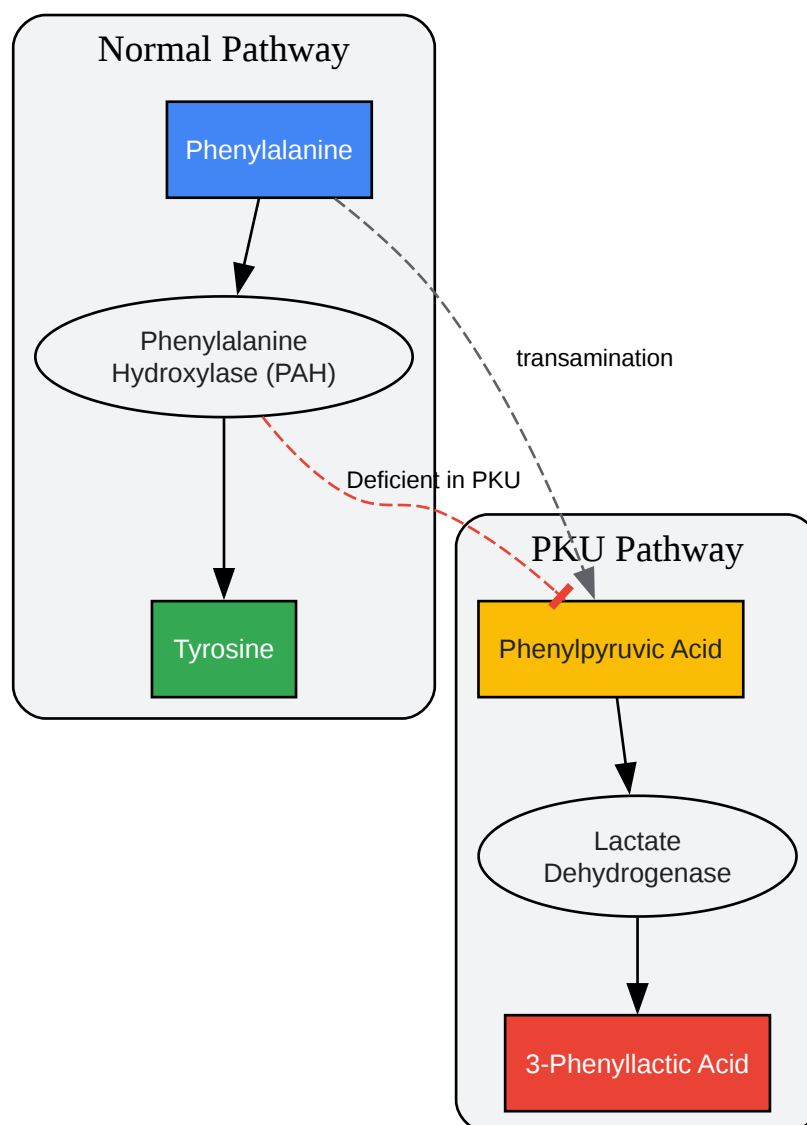


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Caption: Antimicrobial action of 3-phenyllactic acid.

Metabolic Pathway from Phenylalanine

DL-3-phenyllactic acid is a metabolite of phenylalanine. In metabolic disorders such as Phenylketonuria (PKU), the primary pathway for phenylalanine metabolism is deficient, leading to the accumulation of phenylpyruvic acid, which is then converted to 3-phenyllactic acid.[13] [14]

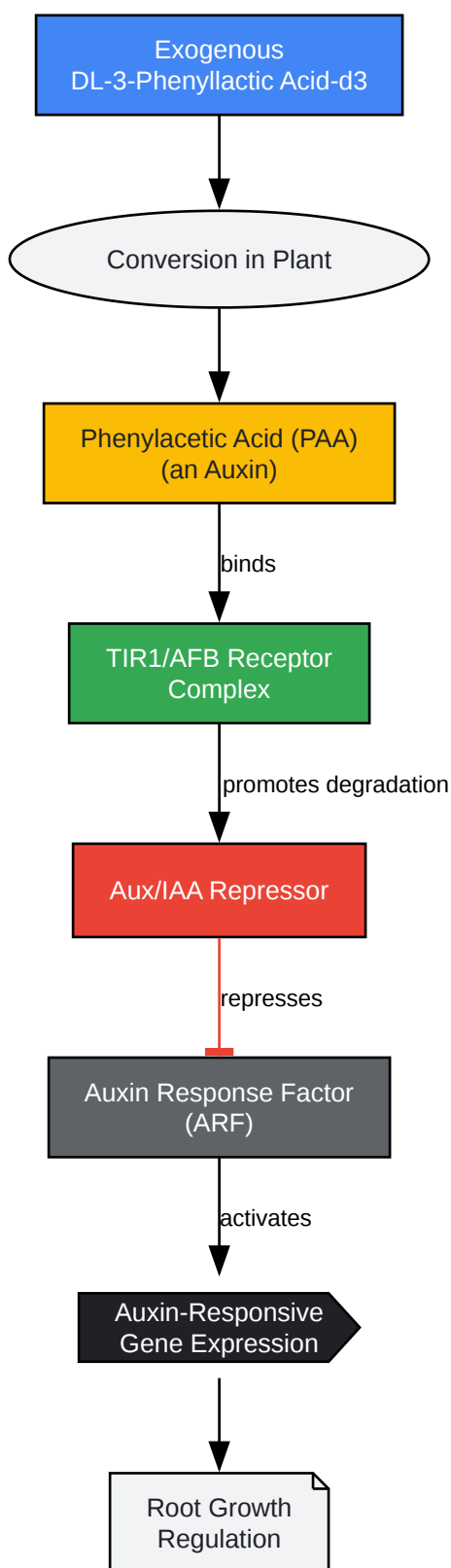


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Caption: Phenylalanine metabolism and 3-phenyllactic acid formation.

Auxin Signaling Pathway in Plants

Exogenously applied 3-phenyllactic acid can influence plant growth by being converted into phenylacetic acid (PAA), a naturally occurring auxin.^{[1][2]} PAA then participates in the auxin signaling pathway, leading to changes in gene expression and promoting root growth.^{[2][15]}



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Caption: Plant auxin signaling initiated by 3-phenyllactic acid.

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- To cite this document: BenchChem. [Physical and chemical characteristics of DL-3-phenyllactic Acid-d3]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12360300#physical-and-chemical-characteristics-of-dl-3-phenyllactic-acid-d3>]

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